

reducing dislocation density in AlGaN MOCVD growth

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Compound of Interest

Compound Name: Aluminum;gallium

Cat. No.: B14657816

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AlGaN MOCVD Growth: Technical Support Center

Welcome to the technical support center for AlGaN MOCVD growth. This resource provides detailed troubleshooting guides and frequently asked questions (FAQs) to address common challenges related to reducing dislocation density during your experiments.

General Troubleshooting FAQs

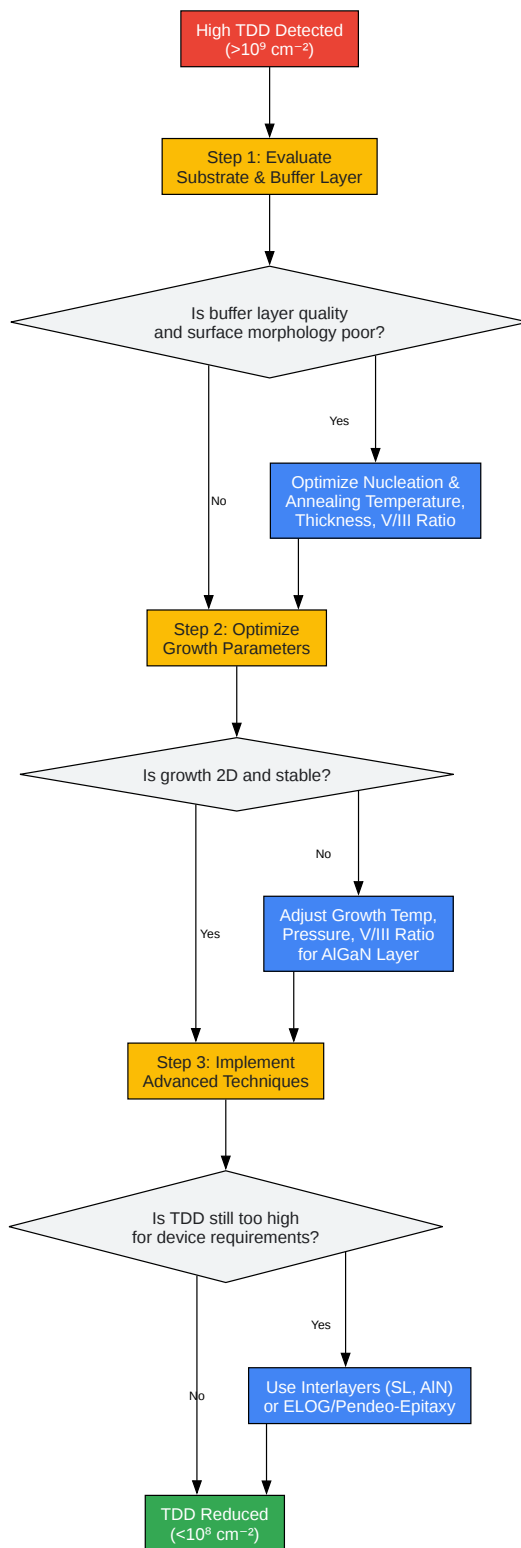
Q1: We are observing a very high threading dislocation density (TDD), typically $>10^{10} \text{ cm}^{-2}$, in our AlGaN epilayer. What are the primary factors to investigate?

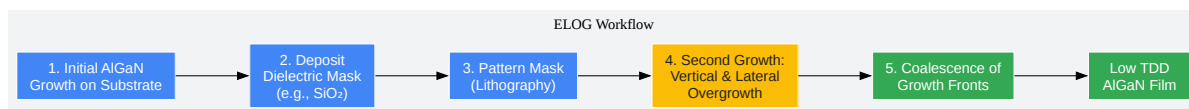
A1: A high TDD in AlGaN epilayers grown by MOCVD is a common issue stemming from the lattice and thermal mismatch with the substrate (e.g., sapphire, silicon). The primary areas to investigate are:

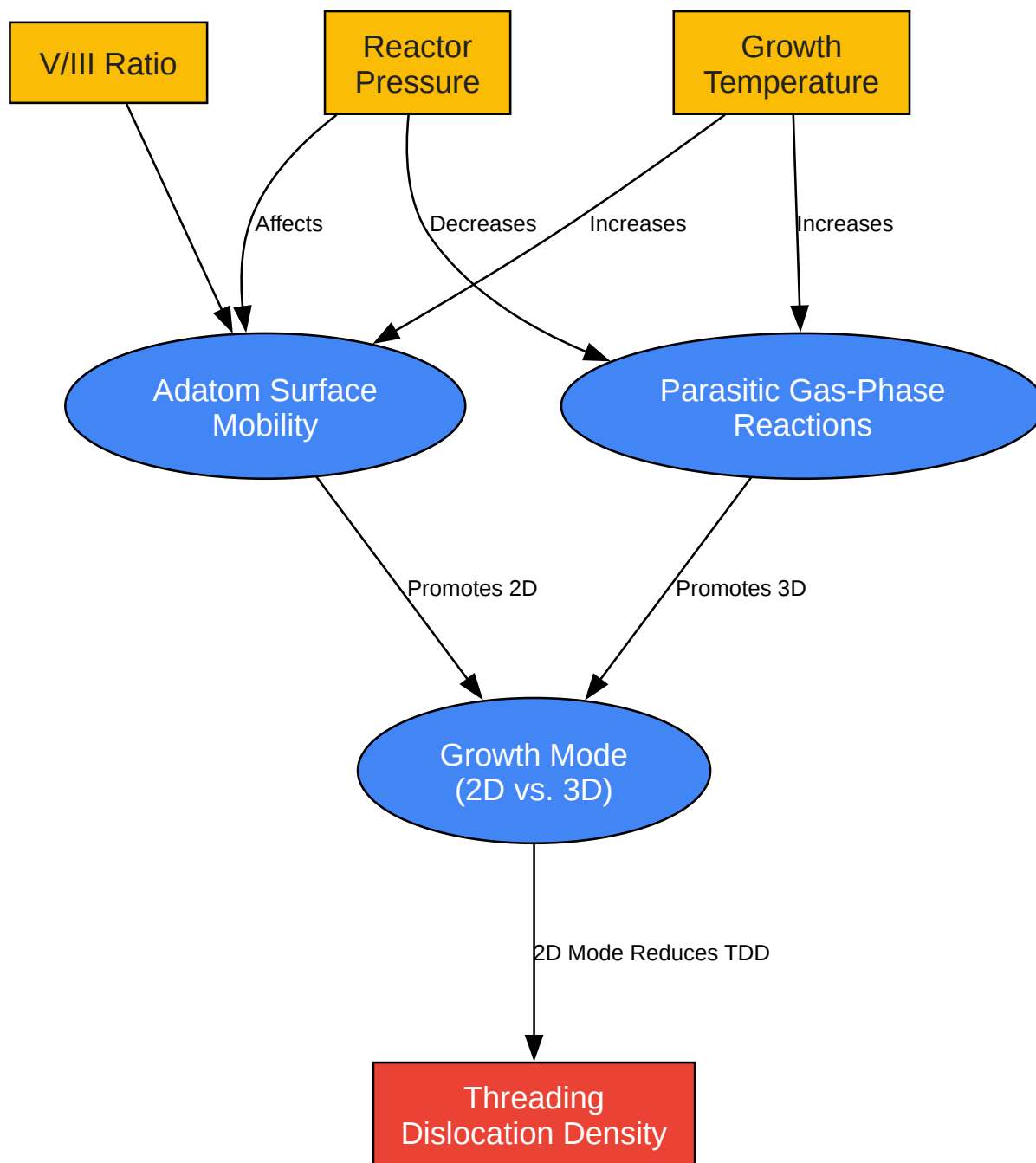
- **Substrate & Nucleation:** The quality of the initial AlN or GaN nucleation/buffer layer is critical. An unoptimized buffer layer will translate its defects into the overlying AlGaN film.

- Growth Conditions: Key MOCVD parameters such as temperature, pressure, and V/III ratio directly influence adatom mobility and crystal formation, impacting defect generation.
- Strain Management: The accumulation of tensile strain in thicker AlGaIn layers can lead to cracking and the formation of new dislocations.[\[1\]](#)[\[2\]](#)

Below is a general workflow for troubleshooting high TDD in your AlGaIn growth process.







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References

- 1. pubs.aip.org [pubs.aip.org]
- 2. researchgate.net [researchgate.net]
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